

Application Notes and Protocols for UV Spectrophotometric Quantification of Risperidone Hydrochloride

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Compound of Interest		
Compound Name:	Risperidone hydrochloride	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the quantitative determination of **risperidone hydrochloride** in bulk and pharmaceutical dosage forms using UV-visible spectrophotometry. This cost-effective and straightforward analytical technique is well-suited for routine quality control and research applications.

Introduction

Risperidone is an atypical antipsychotic medication belonging to the benzisoxazole class of drugs.[1][2] It is chemically designated as 3-[2-[4-(6-fluoro-1,2-benzisoxazol-3-yl)-1- piperidinyl] ethyl]-6,7,8,9-tetrahydro-2-methyl-4H-pyrido-[1,2-a]-pyrimidin-4-one.[1] The presence of chromophoric groups in its molecular structure allows for strong UV absorption, enabling reliable spectrophotometric analysis.[3] UV spectrophotometry offers a simple, rapid, and economical alternative to more complex chromatographic methods for the quantification of risperidone.[3]

Principle of the Method

The quantitative determination of **risperidone hydrochloride** by UV spectrophotometry is based on Beer-Lambert's law. This law states that the absorbance of a solution is directly



proportional to the concentration of the analyte and the path length of the light passing through the solution. By measuring the absorbance of a risperidone solution at its wavelength of maximum absorbance (λ max), its concentration can be accurately determined by reference to a standard calibration curve.

Experimental Protocols

I. Instrumentation and Reagents

- Instrumentation: A double-beam UV-Visible spectrophotometer with 1 cm matched quartz cuvettes is required.[1][4]
- Reagents and Chemicals:
 - Risperidone Hydrochloride reference standard
 - 0.1N Hydrochloric Acid (HCl)[1][5]
 - Methanol (AR grade)[3][6]
 - Distilled water
 - Whatman filter paper No. 40 or 41[1][4]

II. Preparation of Standard Stock Solution

- Accurately weigh 10 mg of risperidone hydrochloride reference standard.[1]
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 50 mL of 0.1N HCI.[1][5]
- Sonicate for 15 minutes to ensure complete dissolution.[1][5]
- Make up the volume to 100 mL with 0.1N HCl to obtain a standard stock solution of 100 $\mu g/mL.[1]$



III. Determination of Wavelength of Maximum Absorbance (λmax)

- From the standard stock solution (100 µg/mL), pipette an appropriate volume and dilute with 0.1N HCl to obtain a concentration of approximately 10 µg/mL.
- Scan this solution in the UV spectrophotometer over a wavelength range of 200-400 nm against a 0.1N HCl blank.
- The wavelength at which the maximum absorbance is observed is the λmax. The reported λmax for risperidone in 0.1N HCl is typically around 238 nm and 280 nm.[1][2][3][5]

IV. Preparation of Calibration Curve

- From the standard stock solution (100 µg/mL), prepare a series of dilutions in 10 mL volumetric flasks to obtain concentrations in the linear range (e.g., 5, 10, 15, 20, 25, 30 µg/mL).[1]
- Use 0.1N HCl as the diluent.
- Measure the absorbance of each dilution at the determined λmax (e.g., 238 nm or 280 nm) against the 0.1N HCl blank.
- Plot a graph of absorbance versus concentration. The resulting plot should be linear and pass through the origin.
- Determine the correlation coefficient (r^2) and the regression equation (y = mx + c).[1]

V. Preparation of Sample Solution from Tablets

- Weigh and finely powder 20 risperidone tablets.[1][4]
- Accurately weigh a quantity of the powder equivalent to 10 mg of risperidone hydrochloride.[1]
- Transfer the powder to a 100 mL volumetric flask.



- Add approximately 50 mL of 0.1N HCl and sonicate for 15-20 minutes to ensure complete dissolution of the active ingredient.[1][4]
- Make up the volume to 100 mL with 0.1N HCl.
- Filter the solution through Whatman filter paper No. 40 or 41.[1][4]
- Dilute the filtrate with 0.1N HCl to obtain a final concentration within the linearity range of the calibration curve.

VI. Quantification of Risperidone in Sample Solution

- Measure the absorbance of the final sample solution at the predetermined λmax against the 0.1N HCl blank.
- Calculate the concentration of risperidone in the sample solution using the regression equation from the calibration curve.
- Determine the amount of risperidone per tablet.

Method Validation Parameters

The developed UV spectrophotometric method should be validated according to the International Council for Harmonisation (ICH) guidelines.[5][7] Key validation parameters are summarized below.



Parameter	Typical Reported Values	
Wavelength (λmax)	238 nm, 275-280 nm[1][3]	
Solvent	0.1N HCl, Methanol[1][3]	
Linearity Range	5-30 μg/mL, 0.1-10 μg/mL, 2-6 μg/mL[1][2][3]	
Correlation Coefficient (r²)	> 0.999[1][3]	
Accuracy (% Recovery)	98-102%[3][5]	
Precision (% RSD)	< 2%[3]	
Limit of Detection (LOD)	0.72 μg/mL, 1.012 μg/mL[1][2]	
Limit of Quantification (LOQ)	2.37 μg/mL, 3.036 μg/mL[1][2]	

Data Presentation

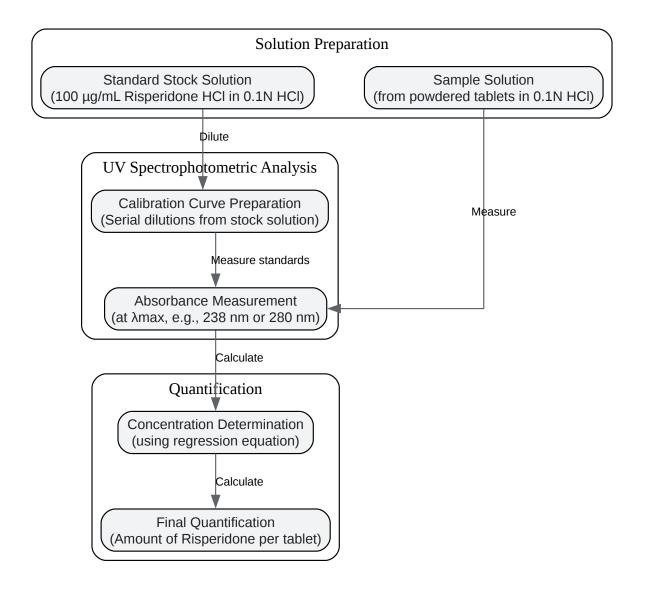
Table 1: Optical Characteristics and Validation Data for Risperidone Hydrochloride Analysis



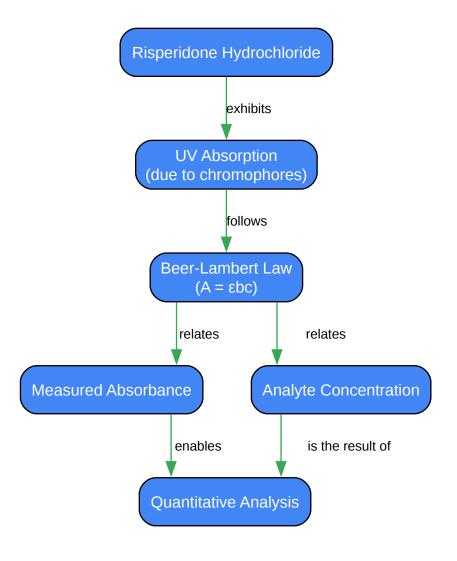
Parameter	Method 1	Method 2	Method 3
λmax (nm)	238[1]	280[2]	275-280[3]
Solvent	0.1N HCI[1]	0.1N HCI[2]	Methanol or 0.1N HCl[3]
Linearity Range (μg/mL)	5-30[1]	2-6[2]	0.1-10[3]
Correlation Coefficient (r²)	0.9999[1]	> 0.99[2]	> 0.999[3]
Molar Absorptivity (L/mol.cm)	0.1469 x 10⁵[1]	Not Reported	Not Reported
Sandell's Sensitivity (μg/cm²/0.001 A.U.)	0.0280[1]	Not Reported	Not Reported
LOD (μg/mL)	0.72[1]	1.012[2]	Not Reported
LOQ (μg/mL)	2.37[1]	3.036[2]	Not Reported
Accuracy (% Recovery)	Not explicitly stated, but recovery studies were satisfactory[1]	102 ± 0.188[5]	98-102%[3]
Precision (% RSD)	0.7550[1]	Not explicitly stated, but precision was determined[2]	< 2%[3]

Visualizations









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